

# RM257 in Polymer Dispersed Liquid Crystals (PDLCs): Application Notes and Protocols

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## Compound of Interest

**Compound Name:** 2-Methyl-1,4-phenylene bis(4-(3-(acryloyloxy)propoxy)benzoate)

**Cat. No.:** B070650

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## Introduction

Polymer Dispersed Liquid Crystals (PDLCs) are a class of composite materials that consist of micron-sized droplets of liquid crystal (LC) dispersed within a solid polymer matrix. These materials are of significant interest for a variety of applications, including smart windows, flexible displays, and light shutters, due to their ability to switch between an opaque, light-scattering state and a transparent state upon the application of an external electric field. The properties of PDLCs are highly dependent on the constituent materials, including the liquid crystal and the polymer matrix.

RM257 is a reactive mesogen, a diacrylate monomer that possesses liquid crystalline properties. Its rigid core and flexible acrylate end groups allow it to be polymerized, typically via UV curing, to form a cross-linked polymer network. When used as a component in PDLCs, RM257 can significantly influence the morphology of the liquid crystal droplets and the electro-optical performance of the resulting device. Its chemical structure allows for the formation of an anisotropic polymer network that can enhance the alignment of the liquid crystal molecules at the droplet boundaries, thereby affecting key parameters such as driving voltage, contrast ratio, and switching times.

This document provides detailed application notes and protocols for the use of RM257 in the fabrication and characterization of PDLC films.

## Key Applications of RM257 in PDLCs

The unique properties of RM257 make it a valuable component in the formulation of PDLCs for various applications:

- **Smart Glazing:** PDLC films containing RM257 can be used in architectural and automotive windows that can be switched from opaque to transparent for privacy and light control.
- **Flexible Displays:** The ability to form a robust polymer network makes RM257 suitable for the fabrication of PDLCs on flexible substrates, opening possibilities for rollable and conformable displays.
- **Light Shutters and Modulators:** The fast switching speeds achievable with optimized PDLC formulations make them suitable for applications in optical shutters and modulators.
- **Sensors:** The optical properties of PDLCs can be sensitive to external stimuli such as temperature and chemical analytes, making them potential candidates for sensor applications.<sup>[1]</sup>

## Experimental Protocols

### Protocol 1: Fabrication of PDLC Films using Polymerization-Induced Phase Separation (PIPS)

This protocol describes the fabrication of a PDLC film using the UV-initiated polymerization-induced phase separation (PIPS) method. The formulation consists of the nematic liquid crystal E7, the reactive mesogen RM257, and a photoinitiator.

Materials:

- Nematic Liquid Crystal: E7 (a eutectic mixture of cyanobiphenyls)
- Reactive Mesogen: RM257 (**2-Methyl-1,4-phenylene bis(4-(3-(acryloyloxy)propoxy)benzoate)**)
- Photoinitiator (e.g., Irgacure 651 or similar)
- Indium Tin Oxide (ITO) coated glass substrates

- Spacers (e.g., glass beads or polymer films of desired thickness)
- UV Curing System (365 nm wavelength)

#### Equipment:

- Homogenizer or vortex mixer
- Hot plate
- Spin coater (optional)
- UV lamp with controlled intensity
- Optical microscope
- Voltage amplifier and function generator
- Photodetector and oscilloscope

#### Procedure:

- Preparation of the Homogeneous Mixture:
  - Prepare a series of mixtures with varying weight percentages of RM257, E7, and photoinitiator. A common starting point is a mixture of E7 and a prepolymer syrup containing RM257 and other monomers. For this protocol, we will focus on a simple three-component system.
  - In a clean vial, weigh the desired amounts of E7, RM257, and photoinitiator. For example, to prepare a sample with 20 wt% polymer, the ratio could be 79.5 wt% E7, 20 wt% RM257, and 0.5 wt% photoinitiator.
  - Heat the mixture on a hot plate to a temperature above the clearing point of the liquid crystal (for E7, this is around 60°C) to ensure all components are in an isotropic liquid state.

- Thoroughly mix the components using a homogenizer or vortex mixer until a completely homogeneous and transparent solution is obtained.
- Fabrication of the PDLC Cell:
  - Clean the ITO-coated glass substrates thoroughly using a sequence of solvents (e.g., acetone, isopropanol, deionized water) in an ultrasonic bath.
  - Dry the substrates in an oven or with a stream of nitrogen.
  - Place spacers of a specific thickness (e.g., 10-20  $\mu\text{m}$ ) onto one of the ITO substrates to control the cell gap.
  - Heat the prepared homogeneous mixture again to its isotropic state.
  - Apply a small drop of the hot mixture onto the center of the substrate with the spacers.
  - Carefully place the second ITO substrate on top, with the conductive sides facing each other, to form a sandwich structure. Allow the mixture to spread and fill the cell gap via capillary action.
  - Gently press the cell to ensure a uniform thickness.
- UV Curing (Photopolymerization):
  - Place the filled PDLC cell under a UV lamp (e.g., 365 nm).
  - Expose the cell to UV radiation for a specific duration and at a controlled intensity. Typical curing conditions can range from a few minutes to 30 minutes with intensities in the range of 10-100  $\text{mW}/\text{cm}^2$ . The curing parameters significantly affect the size and morphology of the LC droplets and thus the electro-optical properties.

## Protocol 2: Electro-Optical Characterization of PDLC Films

This protocol outlines the procedure for measuring the key electro-optical properties of the fabricated PDLC films.

#### Procedure:

- Setup:
  - Place the fabricated PDLC cell in a sample holder.
  - Position a light source (e.g., a He-Ne laser or a white light source) on one side of the cell and a photodetector on the other side to measure the transmitted light intensity.
  - Connect the ITO electrodes of the PDLC cell to a voltage amplifier, which is driven by a function generator.
  - Connect the output of the photodetector to an oscilloscope or a power meter to record the transmittance.
- Voltage-Transmittance (V-T) Curve Measurement:
  - Apply a square wave AC voltage (typically 1 kHz) to the PDLC cell.
  - Start with 0 V and incrementally increase the applied voltage while recording the corresponding transmittance.
  - Plot the transmittance as a function of the applied voltage to obtain the V-T curve.
  - From the V-T curve, determine the threshold voltage ( $V_{th}$ ), the voltage at which the transmittance starts to increase, and the saturation voltage ( $V_{sat}$ ), the voltage at which the transmittance reaches its maximum.
- Contrast Ratio (CR) Measurement:
  - The contrast ratio is calculated as the ratio of the maximum transmittance ( $T_{on}$ ) in the on-state (at  $V_{sat}$ ) to the minimum transmittance ( $T_{off}$ ) in the off-state (at 0 V).
  - $CR = T_{on} / T_{off}$
- Switching Time Measurement:
  - Apply a square wave voltage pulse (e.g.,  $V_{sat}$ ) to the PDLC cell.

- Measure the rise time ( $\tau_{on}$ ), which is the time taken for the transmittance to increase from 10% to 90% of its maximum value after the voltage is applied.
- Measure the decay time ( $\tau_{off}$ ), which is the time taken for the transmittance to decrease from 90% to 10% of its maximum value after the voltage is removed.

## Data Presentation

The following tables summarize the expected influence of RM257 concentration on the electro-optical properties of a PDLC film. The values are illustrative and can vary depending on the specific liquid crystal, photoinitiator, and curing conditions used.

Table 1: Typical Formulation of RM257-based PDLCs

Component	Function	Typical Weight Percentage Range
Nematic Liquid Crystal (e.g., E7)	Optically active medium	60% - 90%
RM257	Polymer matrix precursor	10% - 40%
Photoinitiator	UV curing initiator	0.5% - 2%

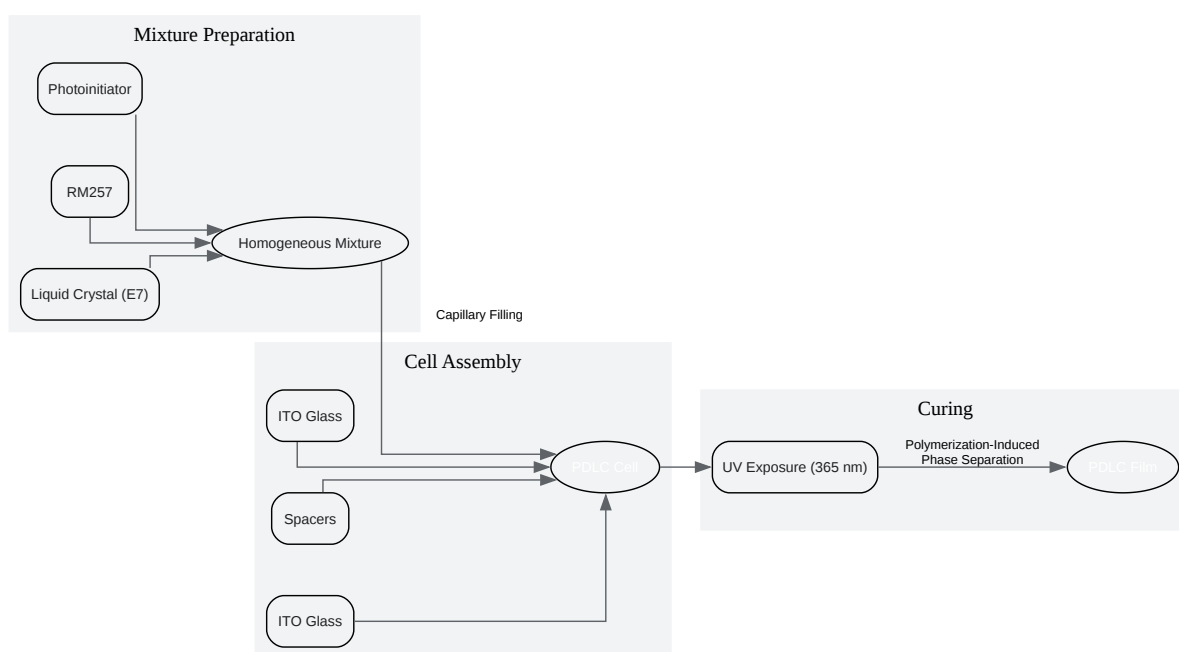
Table 2: Influence of RM257 Concentration on Electro-Optical Properties (Illustrative Data)

RM257 Concentration (wt%)	Threshold Voltage ( $V_{th}$ ) (V)	Saturation Voltage ( $V_{sat}$ ) (V)	Contrast Ratio (CR)	Rise Time ( $\tau_{on}$ ) (ms)	Decay Time ( $\tau_{off}$ ) (ms)
10	Low	Low	Moderate	Fast	Slow
20	Moderate	Moderate	High	Moderate	Moderate
30	High	High	Moderate	Slow	Fast
40	Very High	Very High	Low	Very Slow	Very Fast

Note: This table presents general trends. Actual values are highly dependent on the experimental conditions.

## Visualizations

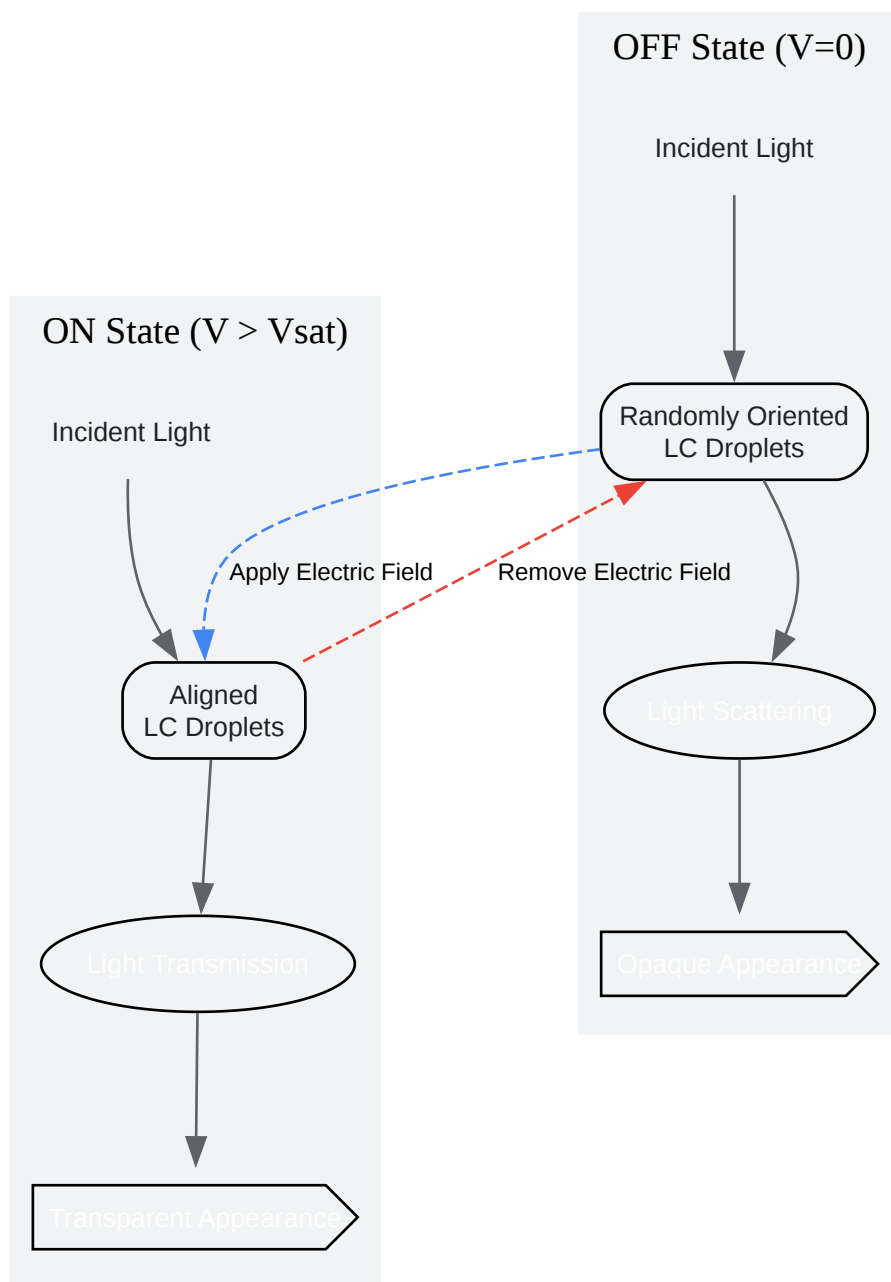
### PDLC Fabrication Workflow



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Caption: Workflow for PDLC fabrication using PIPS.

## PDLC Working Principle



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Caption: Operating principle of a PDLC device.

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## References

- 1. Electro-Optical Characteristics of Polymer Dispersed Liquid Crystal Doped with MgO Nanoparticles - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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